

how to dissolve (3S,5S)-atorvastatin for cell culture

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Compound Focus: (3s,5s)-atorvastatin sodium salt

CAS No.: 1428118-38-0

Cat. No.: S005386

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Solubility Properties and Stock Solution Preparation

(3S,5S)-Atorvastatin is the inactive enantiomer of atorvastatin and is used in research, for instance, as a control to study specific receptor interactions [1]. Its solubility profile is a key consideration for experimental design.

The table below summarizes the solubility data and recommended conditions for preparing a stock solution.

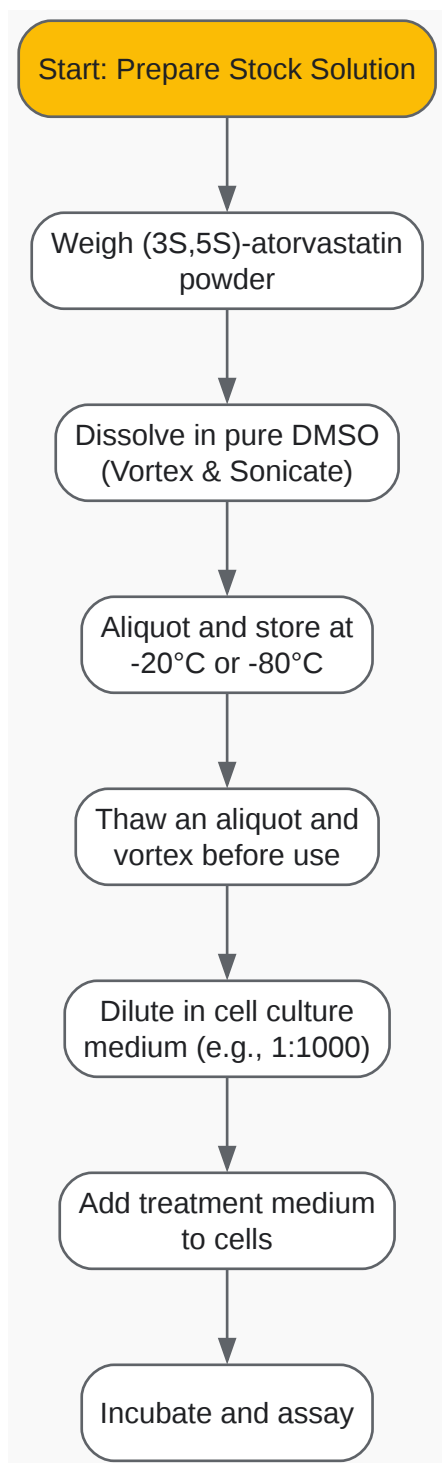
Solvent	Solubility	Recommended Stock Concentration	Notes
DMSO	125 mg/mL (223.76 mM) [1]	10-100 mM	Primary recommended solvent. Hygroscopic; use newly opened DMSO to avoid water contamination.
Methanol	Freely soluble [2]	N/A for direct cell culture	Can be used for initial dissolution, but must be evaporated and reconstituted in DMSO or culture medium for cell assays to avoid toxicity.

Detailed Protocol for Stock Solution Preparation

- **Calculation:** Determine the mass of (3S,5S)-atorvastatin needed to achieve your desired stock concentration and volume. For example, to prepare 1 mL of a 50 mM stock solution from a powder:
 - $\text{Mass (mg)} = \text{Concentration (50 mM)} \times \text{Volume (1 mL)} \times \text{Molecular Weight (558.64 g/mol)}$
 - $\text{Mass} = 0.050 \text{ mol/L} \times 0.001 \text{ L} \times 558.64 \text{ g/mol} = \mathbf{27.93 \text{ mg}}$
- **Weighing:** Tare a microcentrifuge tube and accurately weigh out the calculated mass of the compound.
- **Dissolution:** Add the appropriate volume of pure, anhydrous DMSO directly to the tube. To achieve a 50 mM solution, add 1 mL of DMSO to 27.93 mg of powder.
- **Mixing:** Vortex the mixture vigorously for 1-2 minutes. To aid dissolution, you can gently sonicate the tube in a water bath sonicator for 5-10 minutes.
- **Aliquoting and Storage:** Once fully dissolved, aliquot the stock solution into sterile, single-use tubes to avoid repeated freeze-thaw cycles.
 - **Short-term:** Store at -20°C for up to one month.
 - **Long-term:** Store at -80°C for up to two years [1].

Experimental Workflow for Cell Culture Treatment

The following diagram outlines the key steps for preparing and applying (3S,5S)-atorvastatin in cell culture experiments.



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Key Considerations for Cell-Based Assays

- **Final Solvent Concentration:** The final concentration of DMSO in your cell culture medium should typically not exceed **0.1% (v/v)** to avoid cellular toxicity [3]. Always include a vehicle control group treated with the same concentration of DMSO.
- **Dilution Example:** To achieve a final working concentration of 10 μM from a 50 mM DMSO stock, you would perform a 1:5000 dilution. A practical way is to first make a 1:100 intermediate dilution (e.g., 10 μL stock into 990 μL medium), and then dilute this intermediate 1:50 into the final culture well.
- **Solubility in Aqueous Buffers:** Like the active drug, (3S,5S)-atorvastatin has low solubility in aqueous solutions around neutral pH [4] [5]. When diluted in cell culture medium, it may form a nano-suspension rather than a true solution. Ensure the solution is mixed thoroughly immediately before adding it to cells to ensure consistent dosing.

Quality Control and Analytical Confirmation

For critical experiments, verifying the concentration and stability of your stock solution is good practice.

- **UV-Vis Spectrophotometry:** You can quantify the concentration by measuring the absorbance of a diluted sample and applying the molar extinction coefficient, if known. A published method for atorvastatin uses a detection wavelength of **245 nm** [5].
- **High-Performance Liquid Chromatography (HPLC):** For precise analysis, an HPLC method can be used. A validated method from literature uses a **C18 column** with a mobile phase of sodium acetate buffer (pH 4.2) and acetonitrile (45:55 v/v) at a flow rate of 1.0 mL/min, with detection at 245 nm [5].

Critical Safety and Handling Notes

- **For Research Use Only:** This compound is for scientific research and is not for human or diagnostic use [2] [1].
- **Aseptic Technique:** While the stock solution in DMSO is inherently bacteriostatic, use sterile techniques during aliquoting and handling to maintain the sterility of your cell cultures.
- **Documentation:** Always record the batch number, preparation date, concentration, and storage conditions for your stock solutions.

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To cite this document: Smolecule. [how to dissolve (3S,5S)-atorvastatin for cell culture]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b005386#how-to-dissolve-3s-5s-atorvastatin-for-cell-culture>]

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